

Cagrilintide in Clinical Trials: A Comprehensive Overview of Dosage and Administration Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cagrilintide*
CAS No.: *1415456-99-3*
Cat. No.: *B15603662*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Cagrilintide, a long-acting amylin analogue, is emerging as a significant candidate in the landscape of metabolic disease therapeutics, particularly for weight management. Administered subcutaneously on a once-weekly basis, its clinical development has explored various dosages, both as a monotherapy and in combination with the GLP-1 receptor agonist semaglutide. This document provides a detailed overview of the dosage and administration protocols for **cagrilintide** as investigated in key clinical trials, alongside the methodologies of these studies and the underlying signaling pathways.

I. Quantitative Data Summary: Dosage and Administration

The administration of **cagrilintide** in clinical trials has been characterized by a dose-escalation strategy to enhance tolerability, with doses ranging from 0.16 mg to 4.5 mg. The following tables summarize the dosing regimens from notable clinical trials.

Table 1: Cagrilintide Monotherapy Dosage Regimens

Trial Phase	Clinical Trial Identifier	Dosages Investigated	Administration Frequency	Titration Schedule	Trial Duration
Phase 2	NCT03856047	0.3 mg, 0.6 mg, 1.2 mg, 2.4 mg, 4.5 mg	Once-weekly	Up to 6-week dose-escalation period	26 weeks
Phase 3 (REDEFINE 1)	NCT05567796	2.4 mg	Once-weekly	Dose escalation over 16 weeks	68 weeks

Table 2: Cagrilintide and Semaglutide Combination Therapy (CagriSema) Dosage Regimens

Trial Phase	Clinical Trial Identifier	Cagrilintide Dosage	Semaglutide Dosage	Administration Frequency	Titration Schedule	Trial Duration
Phase 1b	NCT03600480	0.16 mg, 0.30 mg, 0.60 mg, 1.2 mg, 2.4 mg, 4.5 mg	2.4 mg	Once-weekly	Co-escalation in 4-week intervals over 16 weeks	20 weeks
Phase 2	NCT04982575	2.4 mg	2.4 mg	Once-weekly	Escalated to 2.4 mg	32 weeks
Phase 3 (REDEFINE 1)	NCT05567796	2.4 mg	2.4 mg	Once-weekly	Escalation every 4 weeks to reach maintenance dose at 16 weeks ^[1]	68 weeks
Phase 3 (REDEFINE 2)	NCT05394519	2.4 mg	2.4 mg	Once-weekly	16-week dose escalation phase	68 weeks

II. Experimental Protocols and Methodologies

The clinical investigation of **cagrilintide** has been conducted through a series of rigorous, well-designed studies. Below are the methodologies for key trials.

A. Phase 2 Dose-Finding Trial (NCT03856047)^{[2][3]}

- Objective: To assess the dose-response relationship of once-weekly **cagrilintide** for weight management in individuals with overweight or obesity.

- Study Design: A multicenter, randomized, double-blind, placebo-controlled, and active-controlled trial.
- Participant Population: Adults without diabetes with a body-mass index (BMI) of ≥ 30 kg/m² or ≥ 27 kg/m² with hypertension or dyslipidemia.[2]
- Intervention: Participants were randomly assigned to receive once-weekly subcutaneous injections of **cagrilintide** (0.3, 0.6, 1.2, 2.4, or 4.5 mg), liraglutide 3.0 mg (active control), or placebo.[3]
- Methodology: The trial consisted of a 26-week treatment period, which included a dose-escalation phase of up to 6 weeks, followed by a 6-week follow-up period without treatment. [3] The primary endpoint was the percentage change in body weight from baseline to week 26.
- Data Analysis: Efficacy was assessed using both a trial product estimand (assuming treatment adherence) and a treatment policy estimand (regardless of adherence). Safety and tolerability were also evaluated.

B. Phase 1b Combination Therapy Trial (NCT03600480) [1][4]

- Objective: To evaluate the safety, tolerability, pharmacokinetics, and pharmacodynamics of co-administering multiple ascending doses of **cagrilintide** with semaglutide 2.4 mg.[4]
- Study Design: A randomized, placebo-controlled, multiple-ascending dose trial.[1]
- Participant Population: Healthy individuals aged 18-55 years with a BMI of 27.0–39.9 kg/m². [1]
- Intervention: Participants were assigned to one of six cohorts to receive once-weekly subcutaneous **cagrilintide** (0.16, 0.30, 0.60, 1.2, 2.4, or 4.5 mg) or placebo, in combination with once-weekly subcutaneous semaglutide 2.4 mg.[1]
- Methodology: The doses of **cagrilintide** and semaglutide were co-escalated at 4-week intervals over a 16-week period. This was followed by a 4-week treatment period at the

target dose and a 5-week follow-up.[4] The primary endpoint was the number of treatment-emergent adverse events.

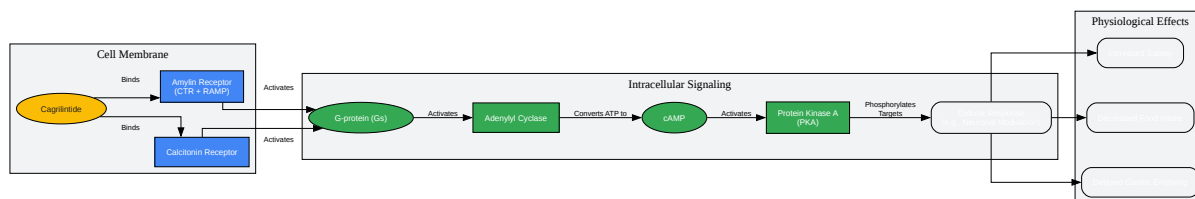
C. Phase 3 REDEFINE 1 Trial (NCT05567796)[5][6][7]

- Objective: To investigate the efficacy and safety of a fixed-dose combination of **cagrilintide** and semaglutide (CagriSema) for weight management.
- Study Design: A multicenter, randomized, double-blind, placebo- and active-controlled trial. [5]
- Participant Population: Adults with a BMI of ≥ 30 kg/m² or ≥ 27 kg/m² with at least one weight-related comorbidity, without type 2 diabetes.[6]
- Intervention: Participants were randomized to receive once-weekly subcutaneous injections of CagriSema (2.4 mg **cagrilintide** and 2.4 mg semaglutide), **cagrilintide** 2.4 mg alone, semaglutide 2.4 mg alone, or placebo.[5]
- Methodology: The trial had a total duration of 68 weeks. Dosing began at 0.25 mg of each drug and was escalated every four weeks to reach the full 2.4 mg maintenance dose by week 16.[1] All participants also received counseling on diet and physical activity.[7] The primary endpoints were the percentage change in body weight and the proportion of participants achieving at least a 5% weight reduction.[6]

III. Signaling Pathways and Experimental Workflows

A. Cagrilintide Signaling Pathway

Cagrilintide exerts its effects by acting as a long-acting analogue of the pancreatic hormone amylin.[8] It primarily targets amylin receptors, which are heterodimers of the calcitonin receptor (CTR) and receptor activity-modifying proteins (RAMPs).[9] **Cagrilintide** has been shown to be a non-selective agonist of both amylin and calcitonin receptors.[6][10] This dual agonism is believed to contribute to its potent effects on appetite regulation and weight loss. The binding of **cagrilintide** to these receptors, particularly in the brain, activates downstream signaling cascades that promote satiety and reduce food intake.[8]

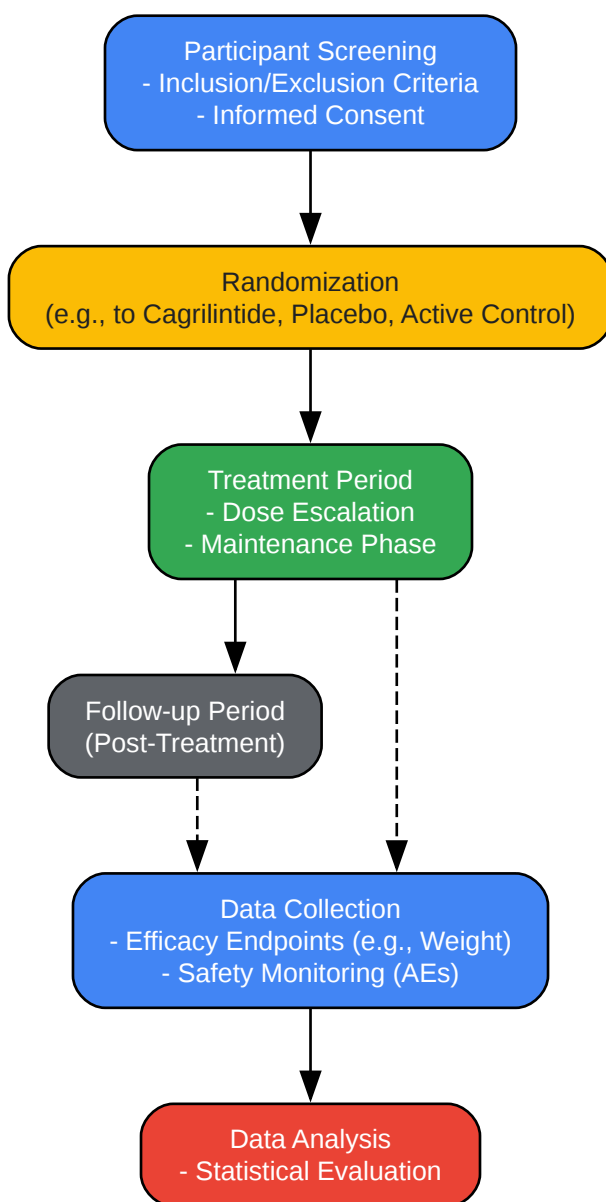


[Click to download full resolution via product page](#)

Cagrilintide's dual agonism signaling pathway.

B. Clinical Trial Workflow

The clinical development of **cagrilintide** follows a standardized workflow, from participant screening to data analysis, to ensure the safety of participants and the integrity of the data collected.

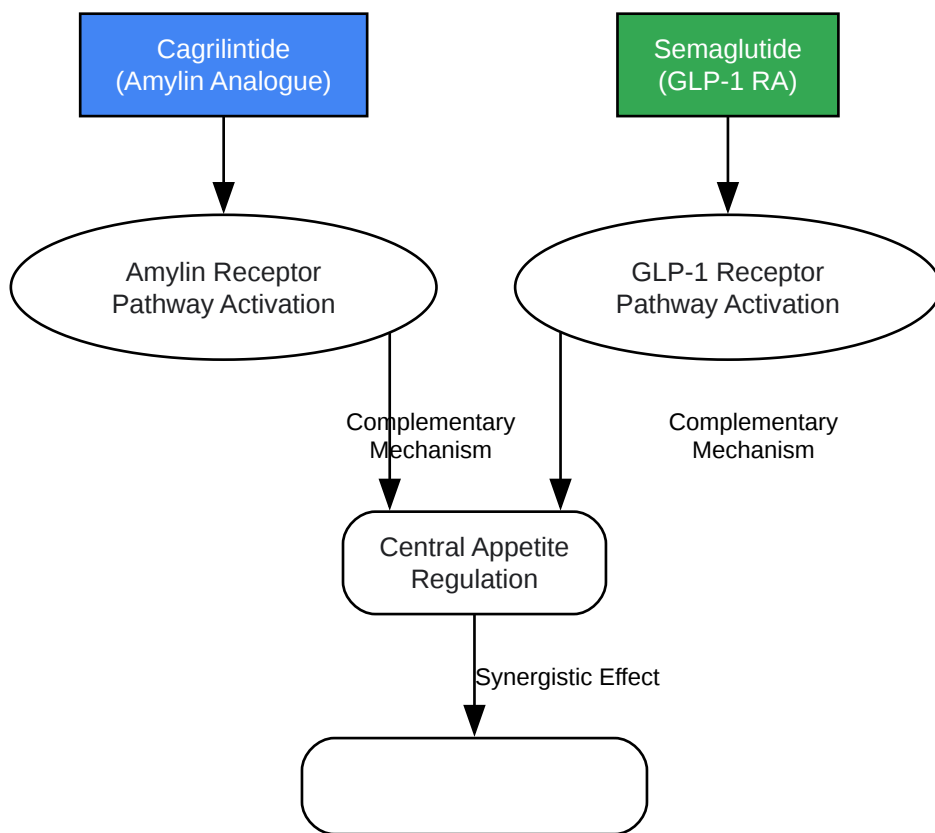


[Click to download full resolution via product page](#)

A generalized workflow for **cagrilintide** clinical trials.

C. Logic of Combination Therapy

The co-administration of **cagrilintide** and semaglutide is based on the rationale that their distinct but complementary mechanisms of action will result in synergistic effects on weight loss.



[Click to download full resolution via product page](#)

The synergistic logic of CagriSema combination therapy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety, tolerability, pharmacokinetics, and pharmacodynamics of concomitant administration of multiple doses of cagrilintide with semaglutide 2.4 mg for weight management: a randomised, controlled, phase 1b trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Once-weekly cagrilintide for weight management in people with overweight and obesity: a multicentre, randomised, double-blind, placebo-controlled and active-controlled, dose-finding phase 2 trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ClinicalTrials.gov [clinicaltrials.gov]

- [4. What clinical trials have been conducted for Cagrilintide? \[synapse.patsnap.com\]](#)
- [5. Novo Nordisk A/S: CagriSema demonstrates superior weight loss in adults with obesity or overweight in the REDEFINE 1 trial - BioSpace \[biospace.com\]](#)
- [6. REDEFINE 1 and REDEFINE 2: Greater Weight Loss With Combined Cagrilintide-Semaglutide vs. Either Drug Alone or Placebo - American College of Cardiology \[acc.org\]](#)
- [7. hra.nhs.uk \[hra.nhs.uk\]](#)
- [8. hcplive.com \[hcplive.com\]](#)
- [9. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [10. peptidesciences.com \[peptidesciences.com\]](#)
- [To cite this document: BenchChem. \[Cagrilintide in Clinical Trials: A Comprehensive Overview of Dosage and Administration Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15603662/docs#cagrilintide-in-clinical-trials-a-comprehensive-overview-of-dosage-and-administration-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check